

ascorbyl palmitate bioflavonoids combination effects

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ascorbyl Palmitate

CAS No.: 137-66-6

Cat. No.: S519485

[Get Quote](#)

Quantitative Data on Effects and Performance

The table below summarizes key experimental findings from studies on related combinations.

Combination / Formulation	Experimental Model	Key Measured Outcomes	Results & Efficacy	Source
---------------------------	--------------------	-----------------------	--------------------	--------

| **Ascorbyl Palmitate (AP) + Sodium Ascorbyl Phosphate (SAP)** | Human clinical trial (33 female volunteers); 12-week topical application [1] | **Melanin Index:** Measured via Mexameter. **Erythema (Redness):** Measured via Mexameter. | **Significant reduction** in both melanin and erythema compared to control. | [1] | | **Bioflavonoids + Liposoluble Vitamins (incl. Ascorbyl Tetraisopalmitate)** | *In vitro* & *In vivo* (hairless mice); topical application [2] | **Antioxidant Activity:** *In vitro* chemiluminescence assay. **Photoprotection:** *In vivo* sunburn cell count after UV exposure. | **Synergistic antioxidant effect in vitro.** **Significant reduction** in sunburn cell formation *in vivo*; no significant effect on erythema or TEWL. | [2] | | **Ascorbyl Palmitate (AP) alone (Neural Uptake)** | Animal model (rats); oral administration [3] | **Tissue Ascorbate Content:** Measured via HPLC in cerebral cortex and carotid body. | **~10x higher** ascorbate levels in neural tissues after AP vs. ascorbic acid. | [3] |

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the methodologies from the key studies.

Protocol 1: Clinical Efficacy for Skin Hyperpigmentation and Erythema [1]

This protocol evaluates the synergistic effects of **Ascorbyl Palmitate** (AP) and Sodium Ascorbyl Phosphate (SAP) in multiple emulsions.

- **Formulations:** Prepared Water-in-Oil-in-Water (W/O/W) multiple emulsions.
 - **ME1:** 0.5% AP (oil phase) + 0.25% SAP (internal/external aqueous phase).
 - **ME2:** 0.5% AP (oil phase) + 0.5% SAP (external aqueous phase).
 - **ME3:** 0.5% AP (oil phase) + 0.5% SAP (internal aqueous phase).
 - **Control:** Vehicle without active ingredients.
- **Study Design:**
 - **Type:** Single-blinded, placebo-controlled, split-face trial.
 - **Subjects:** 33 female volunteers (aged 22-25).
 - **Duration:** 12 weeks.
 - **Application:** Daily at bedtime; left cheek (active formulation), right cheek (control).
- **Measurements and Instrumentation:**
 - **Primary Endpoints:** Melanin Index and Erythema Index.
 - **Instrument:** Mexameter (Courage & Khazaka), a reflectance spectrophotometer.
 - **Timing:** Baseline, then 2, 4, 6, 8, 10, and 12 weeks.
 - **Environment:** Measurements taken in a controlled environment ($22 \pm 2^\circ\text{C}$, $50 \pm 5\%$ relative humidity) after a 30-minute acclimation period.
- **Data Analysis:** Statistically significant differences were determined using ANOVA ($p < 0.05$).

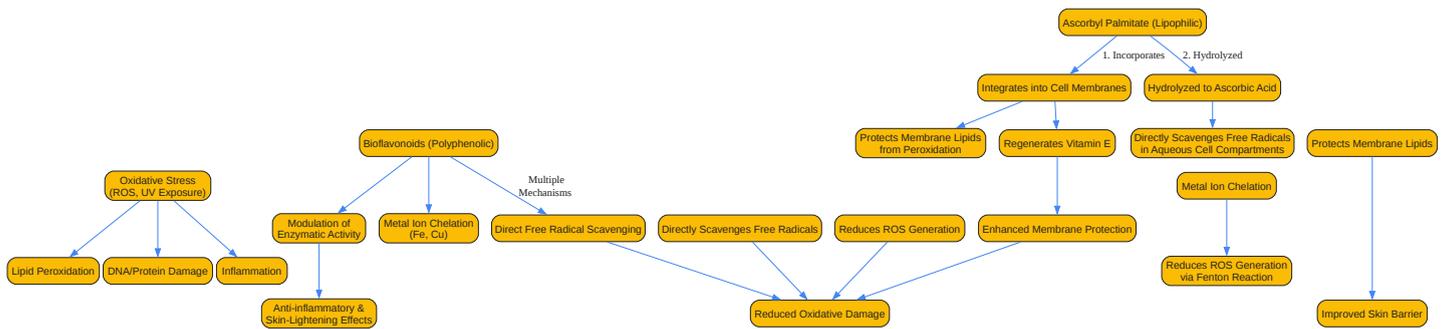
Protocol 2: In Vitro Antioxidant and In Vivo Photoprotective Effects [2]

This protocol assesses the synergy between bioflavonoids and a liposoluble vitamin C derivative, Ascorbyl Tetraisopalmitate (ATIP).

- **Formulation:** Solutions containing an association of bioflavonoids, retinyl palmitate, tocopheryl acetate, and ATIP.
- **In Vitro Antioxidant Assay:**
 - **Method:** Chemiluminescence assay.
 - **Procedure:** The antioxidant activity of the combined solution was compared against each substance separately by measuring their ability to quench light emission from a reactive oxygen species-generating system.
- **In Vivo Photoprotection Study:**
 - **Model:** Hairless mice.
 - **Treatment:** Topical application of formulations with or without (vehicle) the 5% active association for 5 days.
 - **Challenge:** Skin was irradiated with UVA/B light 15 minutes after the final application.
 - **Outcome Measures:**
 - **Erythema:** Visual assessment.
 - **Transepidermal Water Loss (TEWL):** Measured to assess skin barrier damage.
 - **Sunburn Cells:** Histological counting of sunburn cells in skin biopsies to quantify UV-induced cell death.

Mechanism of Action and Research Outlook

The potential synergistic effect of **ascorbyl palmitate** and bioflavonoids is rooted in their complementary mechanisms of action, which can be visualized as a multi-targeted defense system against oxidative stress.



Click to download full resolution via product page

The diagram shows how **Ascorbyl Palmitate** acts in lipid-rich environments like cell membranes, while bioflavonoids work throughout cells by scavenging radicals and chelating metals. Together, they create a comprehensive defense network [4] [5] [2].

Conclusion and Research Implications

Current evidence suggests that combining lipid-soluble vitamin C derivatives like **ascorbyl palmitate** with bioflavonoids holds promise for enhanced efficacy in dermatological applications, primarily through

complementary antioxidant mechanisms and potential synergy.

For your comparison guide, the most robust supporting data exists for:

- **Photoprotection and Anti-aging:** Based on reduced sunburn cells and synergistic antioxidant activity [2].
- **Skin Brightening:** Supported by clinical data on melanin reduction from AP and SAP combinations [1].

A key research gap is a direct, controlled clinical investigation of the specific **ascorbyl palmitate-bioflavonoid** combination. Future studies should focus on standardizing the bioflavonoid component and directly comparing this pair against other antioxidant combinations.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Synergistic effects of ascorbyl palmitat - Biomedical Research [biomedres.info]
2. In vitro antioxidant and in vivo photoprotective effects of an association... [pubmed.ncbi.nlm.nih.gov]
3. Ascorbyl palmitate as a carrier of ascorbate into neural ... [pubmed.ncbi.nlm.nih.gov]
4. Supplemental Forms | Linus Pauling Institute | Oregon State University [lpi.oregonstate.edu]
5. Progress in the design of ascorbic acid derivative-mediated ... [pubs.rsc.org]

To cite this document: Smolecule. [ascorbyl palmitate bioflavonoids combination effects]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b519485#ascorbyl-palmitate-bioflavonoids-combination-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com